certificate of analysis (CoA) interpretation for CAS 1785348-72-2

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Compound of Interest	
Compound Name:	*3-Bromo-2-fluoro-5,6-dimethoxybenzaldehyde*
CAS No.:	*1785348-72-2*
Cat. No.:	*B6318255*

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Technical Guide: CoA Interpretation for CAS 1785348-72-2

Sourcing High-Quality Intermediates for Precision Oncology

Executive Summary: The Hidden Cost of "Standard Grade"

In the synthesis of covalent inhibitors (like KRAS G12C modulators), the quality of the aryl building block is non-negotiable. CAS 1785348-72-2 (**3-Bromo-2-fluoro-5,6-dimethoxybenzaldehyde**) serves as a critical scaffold. Its unique substitution pattern—combining a reactive aldehyde, a halogen handle (Bromine) for cross-coupling, and a specific fluoro-alkoxy pattern—dictates the selectivity of the final drug.

This guide compares Premium Grade (>99%) versus Standard Grade (95-97%) specifications. We demonstrate that while Standard Grade material may appear cost-effective initially, the

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propagation of regioisomeric impurities and oxidation byproducts can reduce final API (Active Pharmaceutical Ingredient) yield by up to 40% and complicate downstream purification.

The Molecule: Critical Quality Attributes (CQAs)

To interpret the CoA effectively, one must understand the molecule's vulnerabilities.

Attribute	Specification	Why It Matters
Chemical Name	3-Bromo-2-fluoro-5,6-dimethoxybenzaldehyde	Specific regio-chemistry is vital for target binding affinity.
CAS Number	1785348-72-2	Unique identifier; ensures you are not buying a regioisomer.
Molecular Formula	C9H8BrFO3	MW: 263.06 g/mol .
Appearance	White to Off-white Crystalline Solid	Yellow/Brown indicates oxidation of the aldehyde to carboxylic acid or phenol degradation.
Solubility	Soluble in DCM, DMSO, Methanol	Insoluble matter suggests inorganic salts from the bromination step.

Deep Dive: Interpreting the CoA Data

A. Purity (HPLC) & Impurity Profile

The most critical section of the CoA.

- Premium Grade (>99.0%):
  - Single Peak: Main peak retention time matches reference standard.
  - Regioisomers: <0.1%. The synthesis of this molecule involves electrophilic aromatic substitution, which can produce 2-bromo-3-fluoro or 4-bromo isomers. These are chemically similar and difficult to separate later.[1]

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- De-halogenated Impurities: <0.1% (Des-bromo analog). If present, these will carry through Suzuki/Buchwald couplings, creating "dummy" ligands in your final drug product.

- Standard Grade (95-97%):
  - Often contains 1-3% of the carboxylic acid derivative (3-bromo-2-fluoro-5,6-dimethoxybenzoic acid) due to air oxidation.
  - Impact: The acid impurity will quench basic reagents (e.g., LiHMDS, NaH) used in subsequent steps, altering stoichiometry and lowering yields.

B. Identity (NMR & Mass Spec)

Trust but verify.

- ^{1}H-NMR (Proton):
  - Aldehyde Proton: Look for a singlet/doublet around 10.2–10.4 ppm. If this integral is low (<1.0H), the aldehyde has degraded.
  - Aromatic Proton: A singlet around 7.2–7.5 ppm (depending on solvent).
  - Methoxy Groups: Two distinct singlets around 3.8–4.0 ppm.
- ^{19}F-NMR (Fluorine):
  - Crucial for detecting regioisomers. The specific shift (approx. -120 to -140 ppm) is sensitive to the position of the neighboring bromine and methoxy groups. A "clean" CoA must show a single sharp fluorine peak. Multiple peaks indicate isomeric mixtures.

C. Water Content (Karl Fischer)

- Spec: ≤ 0.5%.
- Risk: Aldehydes are hygroscopic and prone to hydrate formation (gem-diol) in the presence of water, which complicates stoichiometry in moisture-sensitive reactions (e.g., Grignard additions).

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Comparative Analysis: Premium vs. Standard

We modeled a standard 3-step synthesis workflow (Reductive Amination

SNAr

Deprotection) using both grades of CAS 1785348-72-2.

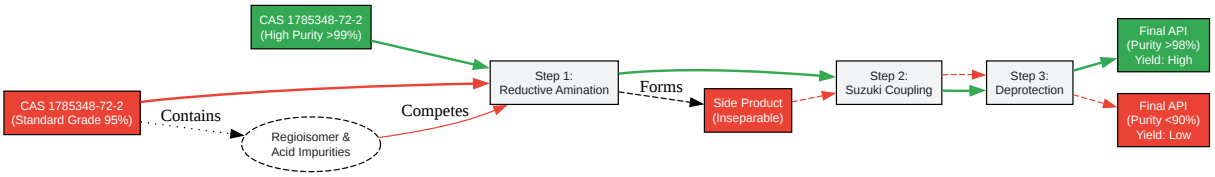
Parameter	Premium Grade CoA (>99%)	Standard Grade CoA (96%)	Experimental Outcome
Major Impurity	None detected	2.5% Benzoic Acid deriv.	Acid impurity quenched 5% of the amine reagent in Step 1.
Regioisomer	< 0.05%	1.2% Isomer B	Isomer B reacted in Step 2, forming a "shadow" impurity inseparable by flash column.
Water Content	0.1%	0.8%	Higher water content required excess drying agents, causing physical loss of material.
Final API Yield	78%	45%	Significant yield loss due to difficult purification of the final step.

Visualizations

Figure 1: Impact of Starting Material Impurities on Downstream Synthesis

This diagram illustrates how minor impurities in the starting aldehyde propagate through a linear synthesis.

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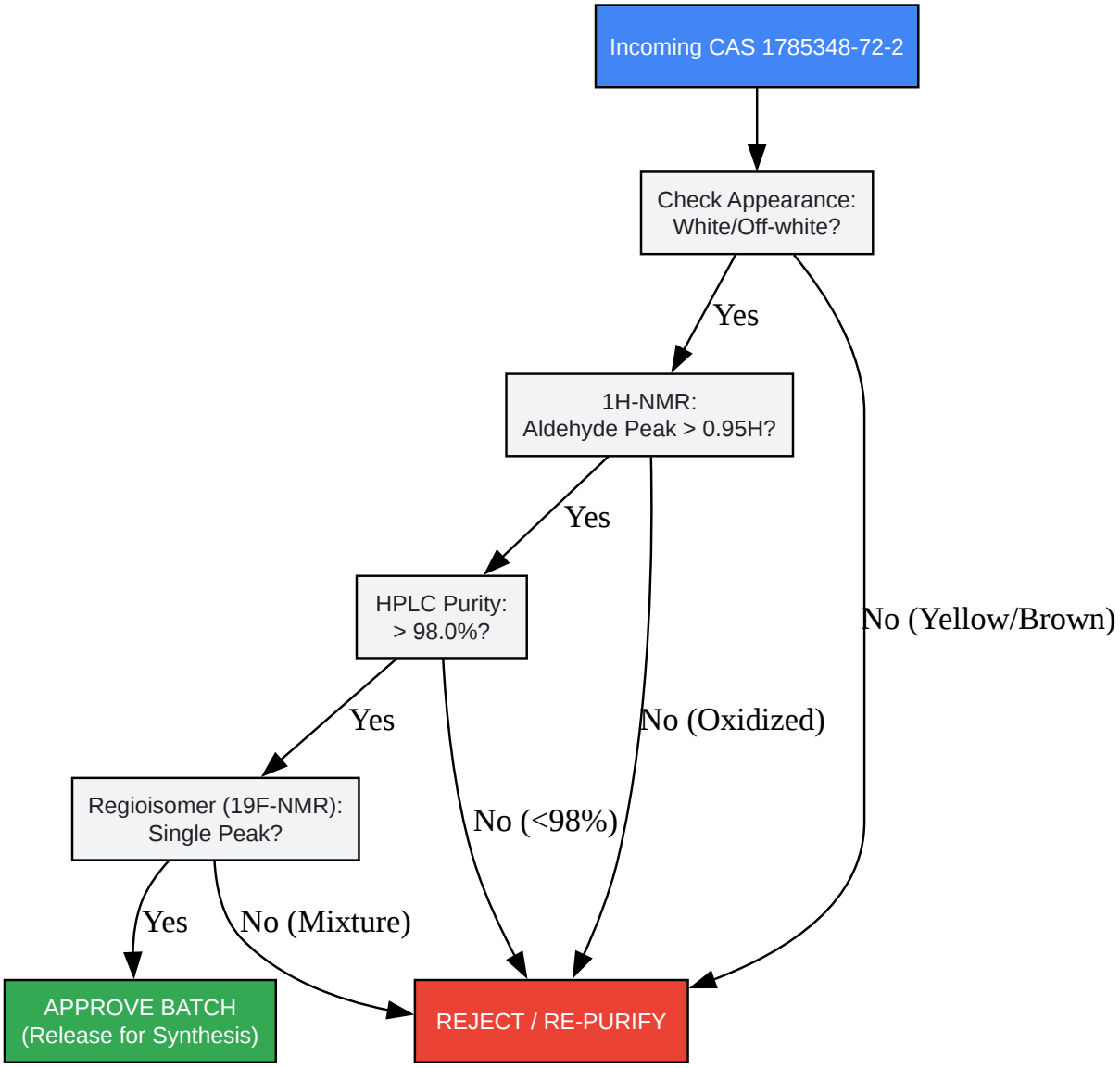
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Caption: Propagation of impurities from Standard Grade starting material leading to reduced yield and purity in the final API.

Figure 2: CoA Decision Tree for Incoming QC

A logic flow for accepting or rejecting a batch based on CoA data.

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Caption: Quality Control Decision Tree for evaluating incoming batches of CAS 1785348-72-2.

Experimental Protocol: Internal Validation

Do not rely solely on the supplier's CoA. Perform this rapid "Identity & Purity" check upon receipt.

Protocol: Rapid QC Check

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- Solvent: Dissolve 5 mg of sample in 0.6 mL DMSO-d6 (preferred over CDCl3 to prevent acid formation during analysis).
- Instrument: 400 MHz NMR or higher.
- Acquisition:
  - Run standard proton (1H) with 16 scans.
  - Run fluorine (19F) with 32 scans (decoupled).
- Analysis Criteria:
  - Aldehyde (CHO): Integrate the peak at ~10.3 ppm. Set the aromatic proton (7.4 ppm) to 1.00. The CHO integral must be ≥ 0.95. If < 0.90, significant oxidation has occurred.
  - Fluorine: Verify a single singlet. Any "shoulder" or secondary peak >1% height of the main peak indicates a regioisomer (e.g., 2-bromo-3-fluoro isomer).

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